

# cyprosulfamide sorption and desorption in soil

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## Compound Focus: Cyprosulfamide

CAS No.: 221667-31-8

Cat. No.: S637387

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## Chemical Profile and Known Properties

The table below summarizes the key identified properties of **cyprosulfamide** that are relevant to its behavior in the environment [1] [2] [3].

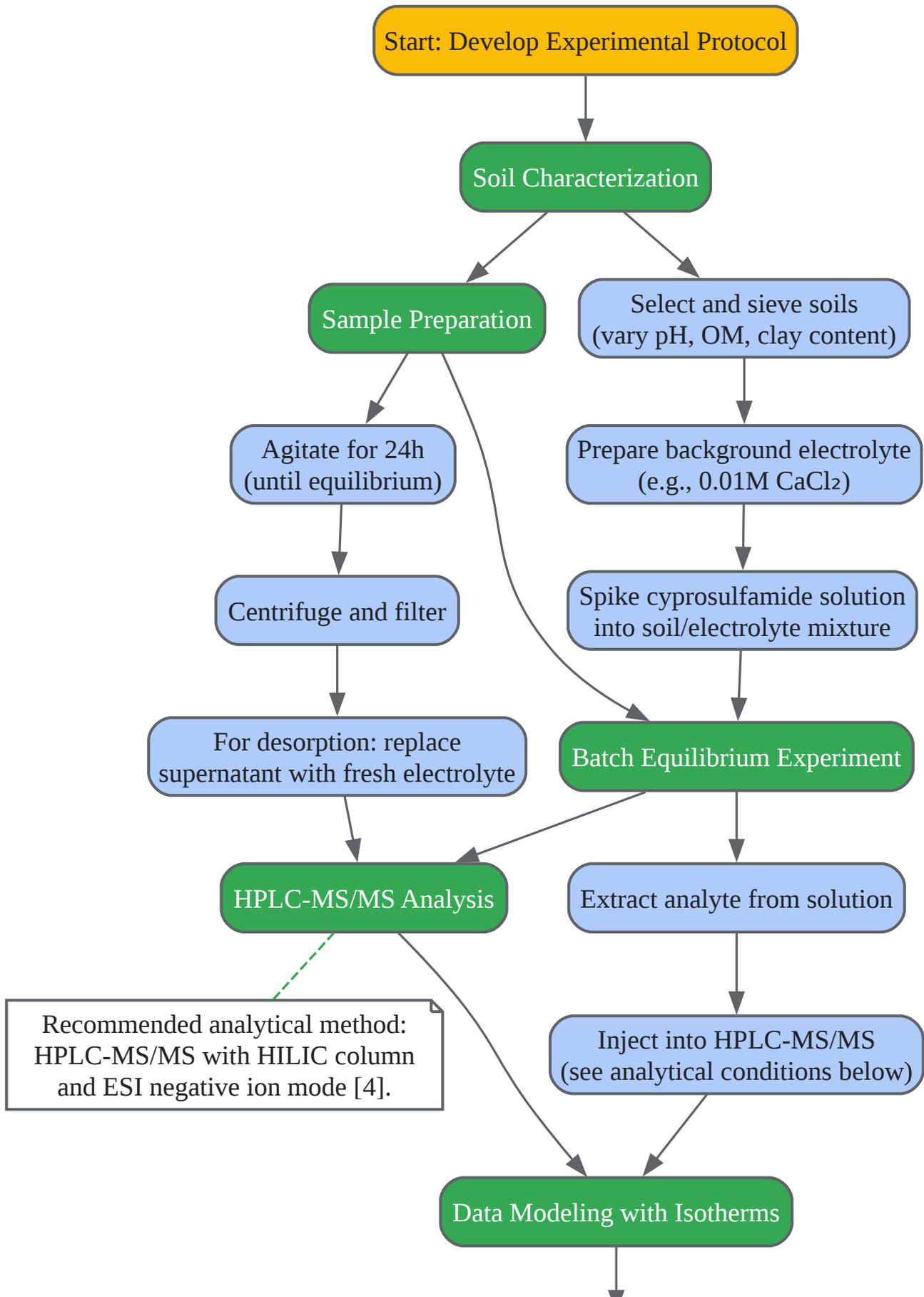
Property	Value / Description
IUPAC Name	N-[4-(cyclopropylcarbamoyl)phenylsulfonyl]-o-anisamide [1]
CAS RN	221667-31-8 [1] [2]
Molecular Formula	C <sub>18</sub> H <sub>18</sub> N <sub>2</sub> O <sub>5</sub> S [1] [2]
Molecular Mass	374.41 g/mol [1] [2]
Melting Point	216 - 217 °C [2]
Herbicide Safener Use	Used with herbicides like thiencazone-methyl and tembotrione to protect crops [1].
Mode of Action	Accelerates the herbicide detoxification process in crops [1].
Ecotoxicity	Generally low ecotoxicity. Acute 96h LC <sub>50</sub> for fish ( <i>Cyprinodon variegatus</i> ) > 106 mg/L [1].

Property	Value / Description
Environmental Fate Data	Noted as lacking; "Little information related to its environmental fate is available" [1].

## Guidance for Experimental Protocol Development

In the absence of a direct method, you can design a sorption-desorption study based on standardized guidelines for pesticides in soil. The core of this methodology involves a **batch equilibrium experiment**.

The following diagram outlines the conceptual workflow for such a study, from soil characterization to data analysis.



▼  
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*Conceptual workflow for a **cyprosulfamide** sorption-desorption study in soil*

**Key Experimental Considerations:**

- **Soil Selection:** Use soils with varying properties (e.g., organic matter content, pH, clay mineralogy) to understand how these factors influence sorption [5] [6].
- **Analytical Method:** A robust method is crucial. A study on other polar compounds used **HPLC-MS/MS** with a **HILIC column** (like Dikma Polyamino HILIC) and an electrospray ionization (ESI) source in negative ion mode [4]. This approach is likely suitable for **cyprosulfamide**.
- **Sorption Isotherms:** Fit the equilibrium data to models like the **Freundlich** or **Linear** model to calculate the sorption coefficient (Kf or Kd) and the Freundlich exponent (1/n) [6].
- **Desorption Hysteresis:** Conduct multiple sequential desorption steps to determine if the binding is reversible or hysteretic [5].

## Summary and Research Outlook

Currently, **specific data on the sorption and desorption of cyprosulfamide in soil is a significant knowledge gap**. While its low ecotoxicity suggests it may not be a high-risk compound, its environmental fate cannot be predicted without understanding its interaction with soil components.

Your research in this area would be highly valuable. Focusing on the experimental framework above, particularly how sorption varies with soil organic carbon and pH, will provide critical data for assessing the mobility and persistence of **cyprosulfamide** in the environment.

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## References

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